

Application Notes and Protocols for Inducing Xylitol 5-Phosphate Accumulation In Vitro

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Compound of Interest

Compound Name: Xylitol 5-phosphate

Cat. No.: B1231398

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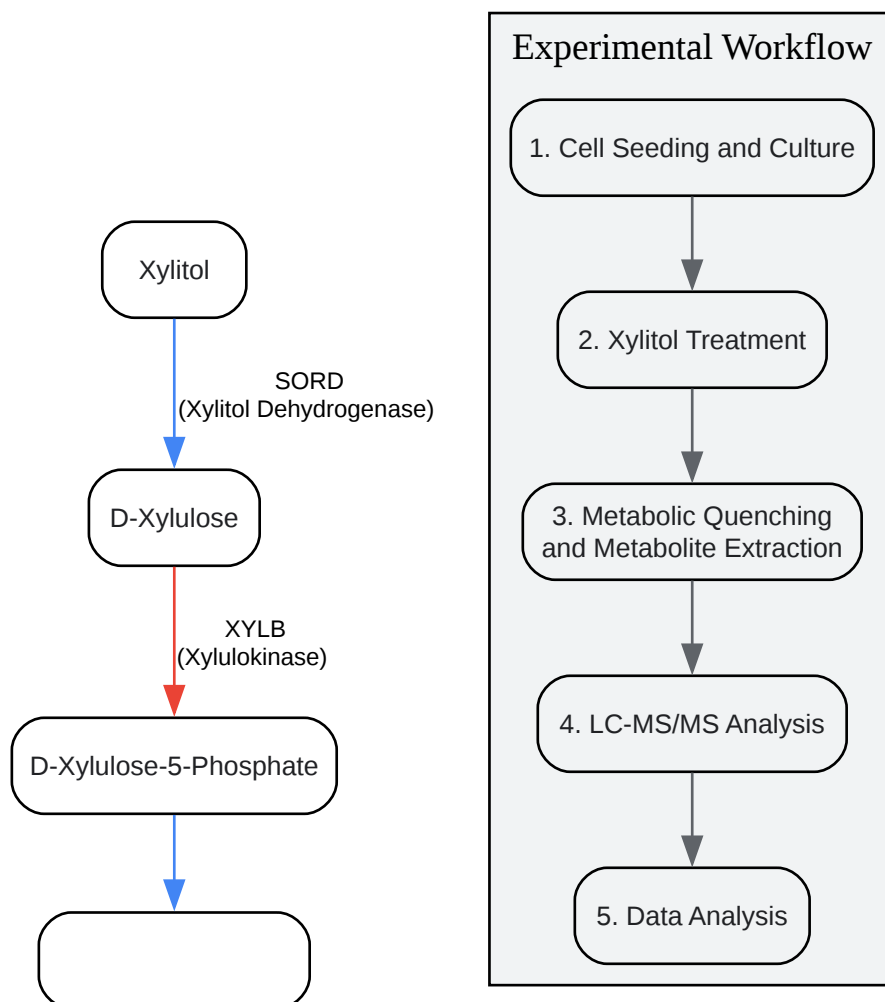
For Researchers, Scientists, and Drug Development Professionals

Introduction

Xylitol, a five-carbon sugar alcohol, is increasingly studied for its effects on cellular metabolism. In mammalian systems, xylitol is primarily metabolized in the liver, where it is converted to D-xylulose. This is subsequently phosphorylated to D-xylulose-5-phosphate, which enters the pentose phosphate pathway (PPP). In contrast, various microorganisms can directly phosphorylate xylitol to **xylitol 5-phosphate** (X5P). The accumulation of these phosphorylated pentoses can have significant impacts on cellular energetics and signaling. These protocols provide a framework for inducing and quantifying the accumulation of xylitol-derived pentose phosphates in vitro, which is crucial for understanding its mechanism of action and for the development of novel therapeutics.

Signaling Pathways and Experimental Workflow

The metabolic conversion of xylitol in mammalian cells primarily proceeds through its oxidation to D-xylulose, followed by phosphorylation. The resulting D-xylulose-5-phosphate is an intermediate of the pentose phosphate pathway.



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